

Safe Disposal of N-Stearoyl-DL-dihydrolactocerebroside: A Procedural Guide

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Compound of Interest

Compound Name: *N-Stearoyl-DL-dihydrolactocerebroside*

Cat. No.: B091782

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This document provides essential safety and logistical information for the proper disposal of **N-Stearoyl-DL-dihydrolactocerebroside** (CAS No. 15373-20-3). Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain environmental compliance. While **N-Stearoyl-DL-dihydrolactocerebroside** is not classified as a hazardous substance, its discharge into the environment is strongly discouraged.

Key Disposal Principle: Professional Chemical Waste Management

Standard disposal methods such as drain or trash disposal are not appropriate for **N-Stearoyl-DL-dihydrolactocerebroside**. The recommended and compliant method of disposal is through a licensed chemical waste management company, with controlled incineration being the preferred final treatment.

Quantitative Data Summary

A comprehensive set of experimentally determined physical and chemical properties for **N-Stearoyl-DL-dihydrolactocerebroside** is not readily available in public literature. The following table summarizes the available data.

Property	Value	Source
CAS Number	15373-20-3	Santa Cruz Biotechnology[1]
Molecular Formula	C48H93NO13	Santa Cruz Biotechnology[1]
Molecular Weight	892.25 g/mol	Santa Cruz Biotechnology[1]
Physical State	Solid	PubChem[2][3]
Solubility	Insoluble	PubChem[3]

Experimental Protocols: Waste Handling and Segregation

The following protocol outlines the step-by-step procedure for the collection and preparation of **N-Stearoyl-DL-dihydrolactocerebroside** waste for professional disposal. This protocol is based on standard operating procedures for non-hazardous chemical waste that is unsuitable for conventional disposal.[4][5][6][7]

Materials Required:

- Designated, compatible, and leak-proof waste container with a secure lid.
- "Non-Hazardous Waste" labels.
- Personal Protective Equipment (PPE): Safety glasses, lab coat, and chemical-resistant gloves.

Procedure:

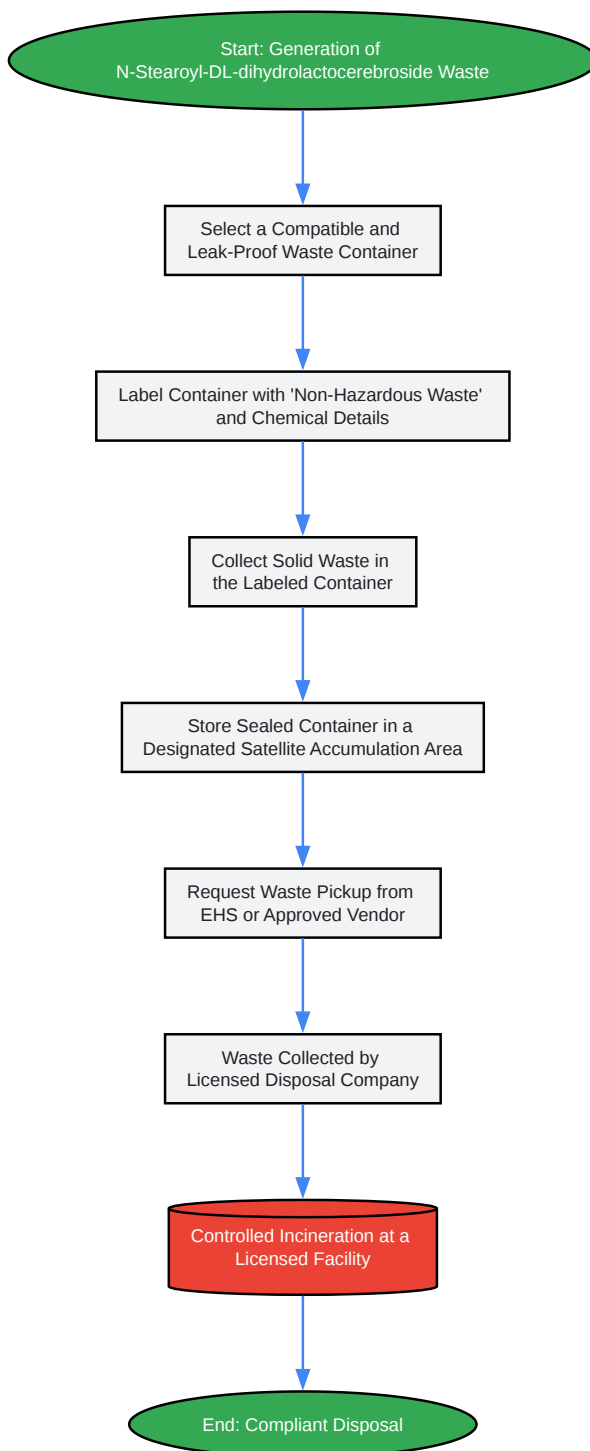
- Container Selection:
 - Choose a container that is compatible with **N-Stearoyl-DL-dihydrolactocerebroside**. A high-density polyethylene (HDPE) or glass container is recommended.
 - Ensure the container is clean, dry, and in good condition with no cracks or leaks.[4]
 - The container must have a screw-top lid that can be securely fastened.[4]

- Waste Collection:
 - All waste **N-Stearoyl-DL-dihydrolactocerebroside**, including unused product and contaminated materials (e.g., weighing boats, contaminated gloves, or paper towels), should be placed directly into the designated waste container.
 - Do not mix with other chemical waste streams unless compatibility has been verified.[\[8\]](#)
 - Solid waste should be collected separately from liquid waste.[\[8\]](#)
- Labeling:
 - As soon as the first item of waste is added, label the container clearly with "Non-Hazardous Waste".
 - The label must include:
 - The full chemical name: "**N-Stearoyl-DL-dihydrolactocerebroside**".
 - The CAS number: "15373-20-3".
 - The name of the principal investigator or lab supervisor.
 - The laboratory room number and contact information.
 - The date the waste was first added to the container (accumulation start date).
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area within the laboratory.
 - The storage area should be away from general laboratory traffic and clearly marked.
 - Keep the container closed at all times except when adding waste.[\[4\]](#)
- Request for Disposal:

- Once the container is full or the experiment generating the waste is complete, arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a contracted chemical waste disposal service.
- Follow your institution's specific procedures for requesting a chemical waste pickup. This may involve submitting an online form or contacting the EHS office directly.^{[4][9]}

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **N-Stearoyl-DL-dihydrolactocerebroside**.



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Caption: Disposal Workflow for **N-Stearoyl-DL-dihydrolactocerebroside**.

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